

Introduction: A Chemist's Perspective on 5-Amino-2-naphthol

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Compound of Interest

Compound Name: 5-Amino-2-naphthol

Cat. No.: B050111

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5-Amino-2-naphthol (CAS No. 86-97-5) is a versatile aromatic compound, appearing as a white to brown crystalline powder, that serves as a critical building block in various synthetic pathways.^[1] Its structure, featuring both an amino and a hydroxyl group on a naphthalene backbone, makes it a valuable intermediate in the production of azo dyes and in the synthesis of novel pharmaceutical and agrochemical compounds.^[1] While its utility in research and development is significant, a thorough understanding of its health and safety profile is paramount for any professional handling this chemical. The causality behind the recommended safety protocols stems from its classification as an irritant and its physical form as a potentially airborne powder. This guide provides a comprehensive, technically-grounded overview of the health and safety considerations for **5-Amino-2-naphthol**, designed to empower researchers to work safely and effectively.

Section 1: Core Chemical and Physical Identity

A foundational element of chemical safety is the precise identification and understanding of a substance's physical properties. These characteristics dictate its behavior under various laboratory conditions and inform the necessary handling and storage protocols.

Property	Value	Source
CAS Number	86-97-5	[1]
Molecular Formula	C ₁₀ H ₉ NO	[1] [2]
Molecular Weight	159.18 g/mol	[2]
Appearance	White to Gray to Brown powder/crystal	[1] [3] [4]
Melting Point	183°C	[3] [5] [6]
Boiling Point	378°C	[3] [6]
Flash Point	183°C	[3] [6]
Solubility	Sparingly soluble in water; Slightly soluble in DMSO and Methanol	[1] [3] [6]
pKa	9.76 ± 0.40 (Predicted)	[1] [3]

Section 2: Hazard Identification and GHS Classification

5-Amino-2-naphthol is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary concerns are its irritant properties upon contact or inhalation.[\[2\]](#)

- Signal Word: Warning[\[2\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)[\[7\]](#) This is a primary concern, as direct contact can lead to localized inflammation.
- H319: Causes serious eye irritation.[\[2\]](#)[\[7\]](#) The crystalline powder can cause significant mechanical and chemical irritation to the eyes.

- H335: May cause respiratory irritation.[2][7] Inhalation of the dust can irritate the mucous membranes and respiratory tract.

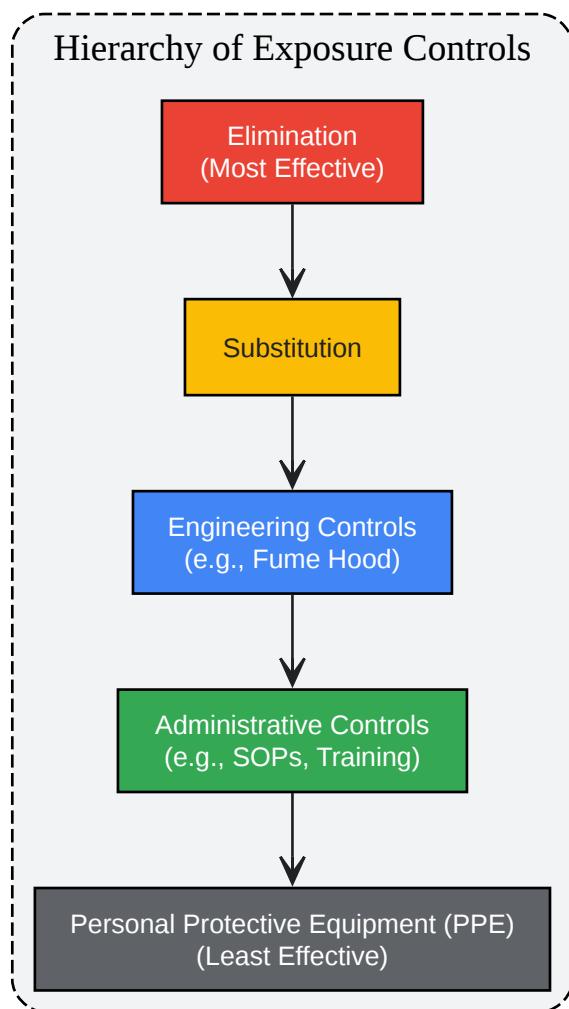
Hazard Classifications:

- Skin Irritation, Category 2[2][7]
- Eye Irritation, Category 2[2][7]
- Specific target organ toxicity – single exposure, Category 3 (Respiratory tract irritation)[2][7]

As a member of the naphthalene family, a class of polycyclic aromatic hydrocarbons (PAHs), there is a broader toxicological context to consider. While specific long-term toxicity data for **5-Amino-2-naphthol** is not readily available, exposure to some PAHs has been linked with more severe health effects.[8][9] Therefore, minimizing exposure is a critical principle.

Section 3: Exposure Controls & Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential for ensuring laboratory safety. The hierarchy of controls prioritizes engineering and administrative solutions over sole reliance on personal protective equipment.



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Caption: Hierarchy of Controls for Managing Chemical Exposure.

3.1 Engineering Controls: The First Line of Defense The primary engineering control for handling **5-Amino-2-naphthol** powder is to ensure adequate ventilation to keep airborne concentrations low.[7][10]

- Primary Workspace: All weighing and manipulation of the solid should be conducted within a certified chemical fume hood.
- Emergency Facilities: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[11][12]

3.2 Personal Protective Equipment (PPE): The Essential Barrier When engineering controls cannot eliminate all risk of exposure, PPE is mandatory.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves (e.g., Nitrile rubber).[7]
 - Clothing: A lab coat or other protective clothing is required to prevent skin contact.[7] For larger quantities, impervious and fire/flame-resistant clothing should be considered.[7]
- Respiratory Protection: If working outside a fume hood or if dust formation is significant, a full-face respirator with a particle filter should be used.[7] Always consult with your institution's environmental health and safety (EHS) department for specific respirator fit-testing and selection.

Section 4: Protocols for Safe Handling and Storage

Adherence to strict protocols is non-negotiable for preventing contamination and accidental exposure.

4.1 Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary engineering controls are active and all required PPE is correctly worn.
- Work Area: Designate a specific area within the fume hood for handling **5-Amino-2-naphthol**.
- Dispensing: Open the container slowly. Use non-sparking tools (e.g., a plastic or bronze spatula) to transfer the powder.[7] Avoid scooping in a manner that creates airborne dust.
- Handling: Minimize the generation of dust and aerosols.[7] Avoid all direct contact with skin and eyes.[7]
- Post-Handling: Tightly close the container immediately after use.

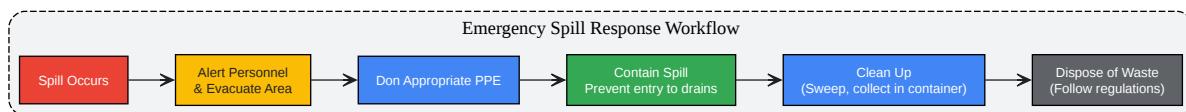
- Decontamination: Clean the work surface thoroughly. Wash hands and any exposed skin with soap and water after handling is complete.[7]

4.2 Conditions for Safe Storage The stability and safety of **5-Amino-2-naphthol** depend on proper storage conditions.

- Container: Store in the original, tightly closed container.[7]
- Location: Keep in a dry, cool, and well-ventilated place.[4][7] A designated, locked storage cabinet is recommended.[7]
- Environment: Protect from light and store in an inert atmosphere if possible.[3][6] Keep away from foodstuff containers.[7]
- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents.[13][14]

Section 5: Emergency Procedures and First Aid

In the event of an exposure or spill, a rapid and informed response is critical.



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Caption: Workflow for Responding to a **5-Amino-2-naphthol** Spill.

5.1 First-Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[7][15] If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[7][15]

- Following Skin Contact: Immediately take off all contaminated clothing.[7] Wash the affected area with plenty of soap and water.[7][15] If skin irritation occurs, get medical help.[7][15]
- Following Eye Contact: Rinse cautiously with water for several minutes.[7][15] If contact lenses are present and easy to remove, do so. Continue rinsing for at least 15 minutes.[7] Seek immediate medical attention.[11]
- Following Ingestion: Rinse the mouth with water.[7] Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7]

5.2 Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[7] Avoid dust formation and breathing vapors, mist, or gas.[7] Ensure adequate ventilation and wear the full PPE described in Section 3.2.[7]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[7] Do not let the chemical enter drains, as discharge into the environment must be avoided.[7]
- Methods for Cleanup: Carefully sweep up the spilled material and place it into a suitable, closed container for disposal.[7][14] Avoid raising dust.

5.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1][7]
- Specific Hazards: Thermal decomposition can release irritating gases and vapors.[14]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][11]

Section 6: Disposal Considerations

Disposal of **5-Amino-2-naphthol** and any contaminated materials must be handled as hazardous waste.

- Procedure: The disposal of contents and containers must be in accordance with all applicable local, regional, and national laws and regulations.[[7](#)]
- Professional Service: It is highly recommended to contact a licensed professional waste disposal service to manage the disposal of this material.[[7](#)]

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